

# Application Notes and Protocols for S65487 Xenograft Models

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## Compound of Interest

Compound Name: S65487

Cat. No.: B10828122

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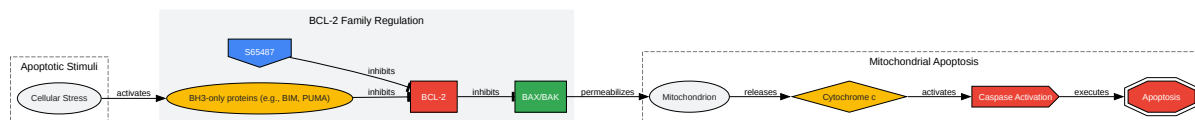
These application notes provide a comprehensive guide for designing and executing preclinical xenograft studies to evaluate the efficacy of **S65487**, a potent and selective second-generation BCL-2 inhibitor. The protocols outlined below are intended to serve as a starting point and may require optimization based on the specific cancer model and research question.

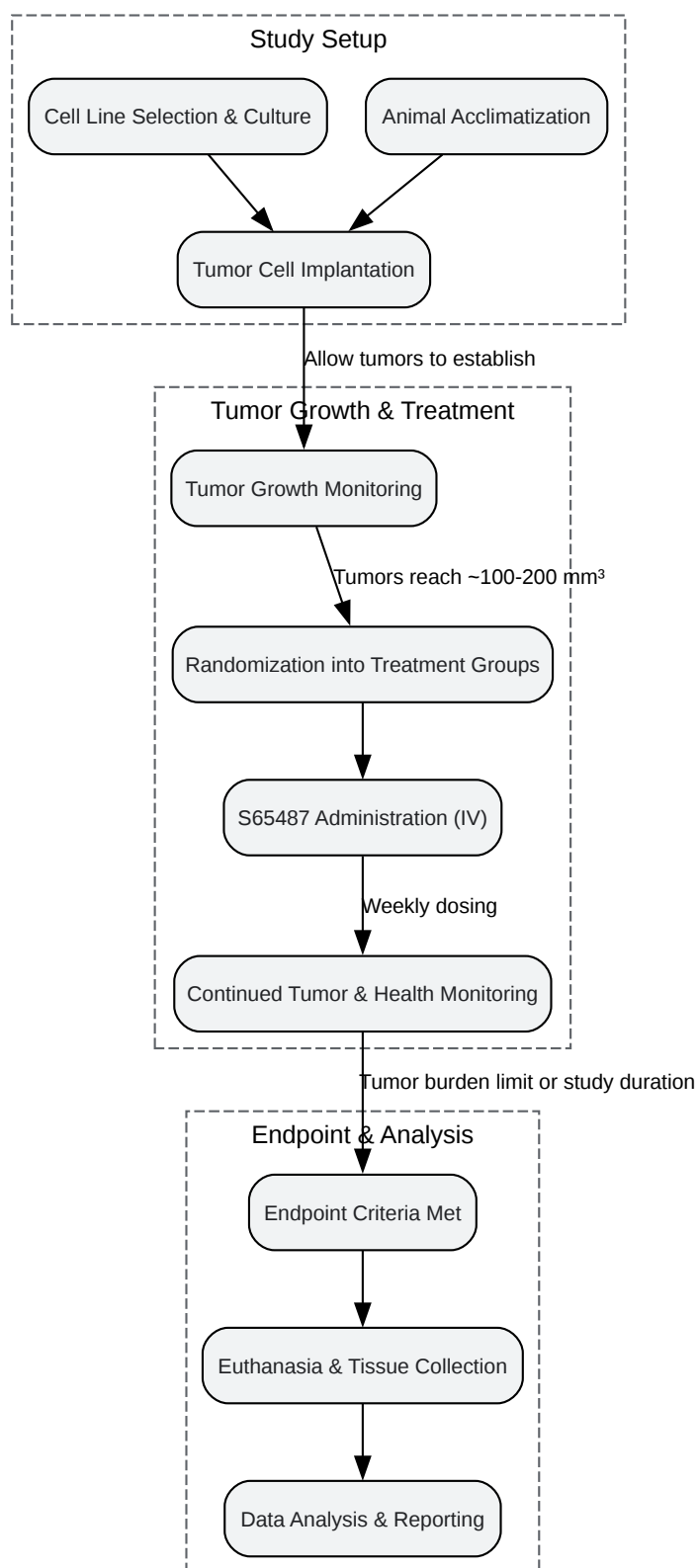
## Introduction

**S65487** is an investigational small molecule that functions as a prodrug of S55746, a highly selective inhibitor of the B-cell lymphoma 2 (BCL-2) protein.[1][2] Overexpression of BCL-2 is a key mechanism of cancer cell survival and resistance to apoptosis in various hematological malignancies and solid tumors.[3][4] **S65487** binds to the BH3 hydrophobic groove of BCL-2, thereby blocking its anti-apoptotic function and triggering programmed cell death.[5] Notably, **S65487** has demonstrated activity against cancer cells with mutations conferring resistance to the first-generation BCL-2 inhibitor, venetoclax, such as the G101V and D103Y mutations. Preclinical studies have shown that intravenous administration of **S65487** can lead to complete and sustained tumor regression in BCL-2-dependent xenograft models.

These protocols are designed to assist researchers in evaluating the in vivo anti-tumor activity of **S65487** in xenograft models of human cancers.

## Signaling Pathway of BCL-2 Inhibition by S65487





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## References

- 1. [go.drugbank.com](https://go.drugbank.com) [[go.drugbank.com](https://go.drugbank.com)]
- 2. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- 3. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 4. [onclive.com](https://onclive.com) [[onclive.com](https://onclive.com)]
- 5. [aacrjournals.org](https://aacrjournals.org) [[aacrjournals.org](https://aacrjournals.org)]
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